

# Essential Safety and Logistical Guidance for Handling Trijuganone C

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## Compound of Interest

Compound Name: *Trijuganone C*

Cat. No.: *B144172*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for **Trijuganone C**, a natural product extracted from *Salvia miltiorrhiza* used in cancer cell research.<sup>[1]</sup>

While a specific Safety Data Sheet (SDS) for **Trijuganone C** was not located, the following guidance is based on best practices for handling potent, biologically active compounds in a laboratory setting. It is imperative to treat **Trijuganone C** with a high degree of caution, assuming it may be toxic and irritating.

## Personal Protective Equipment (PPE)

Due to the lack of specific hazard data for **Trijuganone C**, a comprehensive approach to personal protection is required. This involves creating a barrier to prevent any direct contact with the substance.

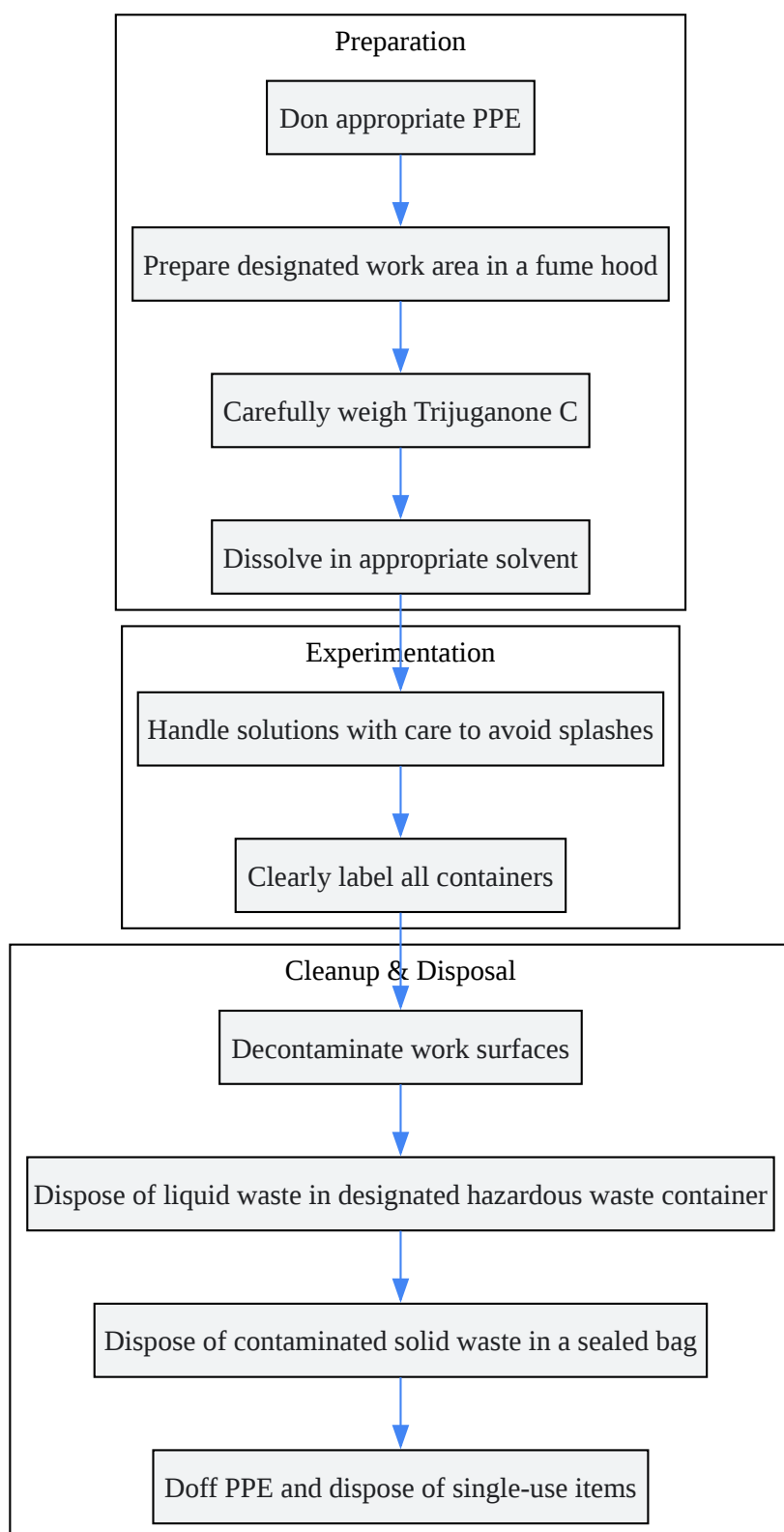
## Recommended PPE for Handling Trijuganone C

PPE Category	Item	Standard/Specification
Eye Protection	Safety glasses with side shields or goggles. A face shield should be used if there is a risk of splashing. <a href="#">[2]</a> <a href="#">[3]</a>	ANSI Z87.1 / EN 166
Hand Protection	Double-gloving with nitrile gloves.	ASTM D6319 / EN 374
Body Protection	A fully buttoned lab coat. A disposable gown should be worn over the lab coat for added protection. <a href="#">[3]</a>	N/A
Respiratory	A NIOSH-approved respirator is recommended, especially when handling the powder form or creating aerosols. <a href="#">[2]</a>	N/A
Foot Protection	Closed-toe shoes. Shoe covers should be used in designated hazardous drug handling areas. <a href="#">[2]</a> <a href="#">[3]</a>	N/A

## Operational Plan: Handling Trijuganone C

This section provides a step-by-step guide for the safe handling of **Trijuganone C** during routine laboratory procedures.

## Experimental Workflow for Handling Trijuganone C



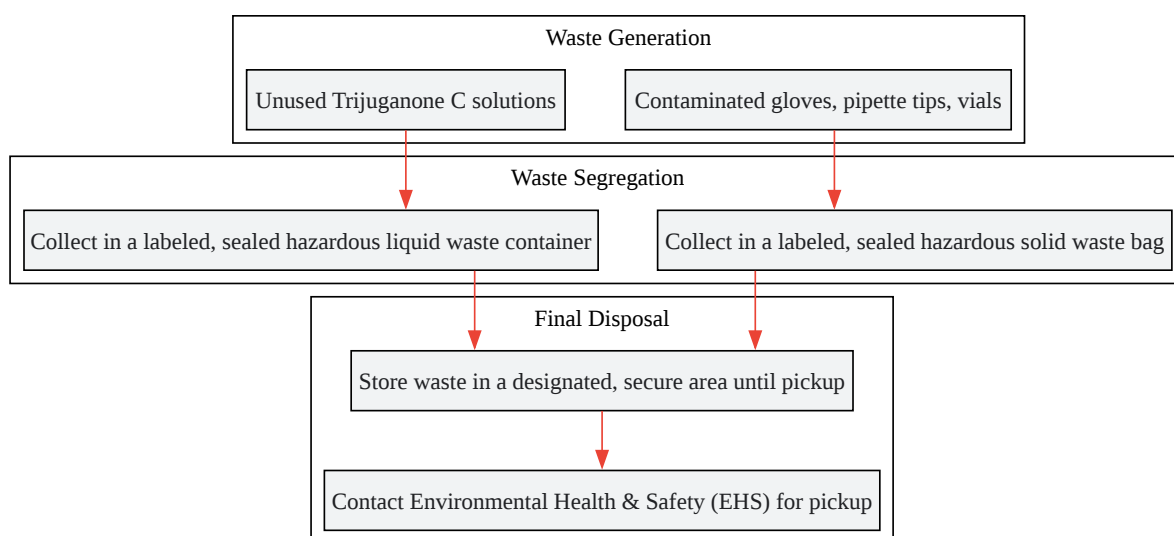
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Caption: A step-by-step workflow for the safe handling of **Trijuganone C** in a laboratory setting.

## Disposal Plan

Proper disposal of **Trijuganone C** and any contaminated materials is crucial to prevent environmental contamination and accidental exposure.

## Disposal Workflow for Trijuganone C Waste



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## References

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